

Safeguarding the Laboratory: Proper Disposal of CP-533,536 Metabolite M21

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Compound of Interest

Compound Name: CP-533,536 metabolite M21

Cat. No.: B15193549

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment extends to the proper disposal of all chemical waste. This guide provides essential, step-by-step procedures for the disposal of **CP-533,536 metabolite M21**, a crucial aspect of responsible chemical handling and laboratory safety.

While specific disposal instructions for the M21 metabolite of CP-533,536 are not readily available, a comprehensive safety plan can be formulated based on the known characteristics of the parent compound and general principles of hazardous waste management. CP-533,536, also known as Evatanepag, is a potent and selective EP2 receptor agonist.^{[1][2][3]} Due to its biological activity, it is imperative to handle its metabolites as potentially hazardous waste.

Hazard Assessment and Data Summary

A thorough understanding of the parent compound is critical in the absence of specific data for its metabolite. The following table summarizes key information for CP-533,536.

Property	Data
Chemical Name	Evatanepag (CP-533,536 free acid)[1][2][3]
CAS Number	223488-57-1[1][2]
Molecular Formula	C25H28N2O5S[2]
Molecular Weight	468.57 g/mol [2]
Mechanism of Action	Potent and selective EP2 receptor agonist[1][2][3]
Solubility	Soluble in DMSO (≥ 32 mg/mL)[4]
Purity	>98%[4]

Experimental Protocols: Step-by-Step Disposal Procedure

The following procedure is based on standard guidelines for the disposal of laboratory chemical waste.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **CP-533,536 metabolite M21**.

2. Waste Segregation and Collection:

- Do not mix the metabolite waste with non-hazardous trash.
- Collect all waste containing **CP-533,536 metabolite M21**, including unused solutions, contaminated labware (e.g., pipette tips, vials), and PPE, in a designated, leak-proof, and clearly labeled hazardous waste container.

3. Labeling:

- The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**CP-533,536 metabolite M21**".

- Include the approximate concentration and quantity of the waste.

4. Storage:

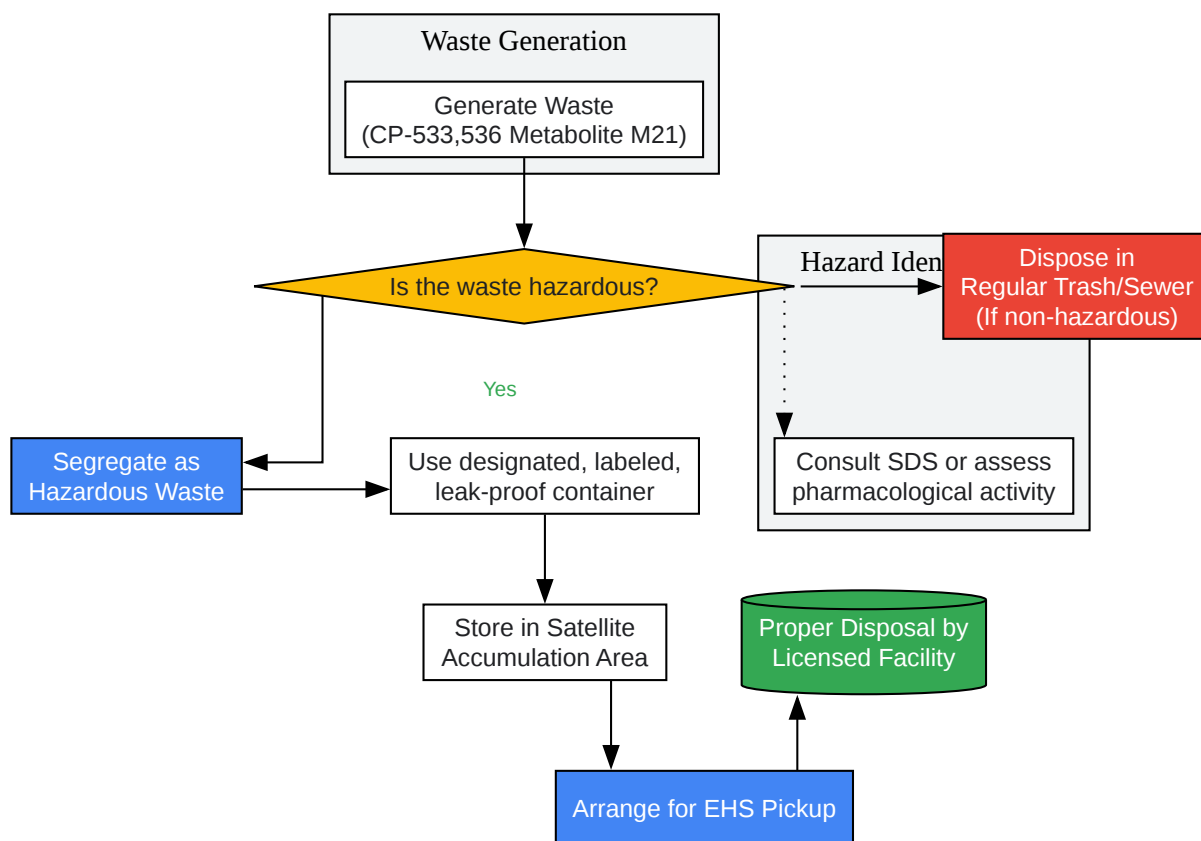
- Store the hazardous waste container in a designated satellite accumulation area.
- Ensure the storage area is secure, well-ventilated, and away from general laboratory traffic.
- Keep the container closed at all times, except when adding waste.

5. Disposal Request:

- Once the container is full, or in accordance with your institution's policies, arrange for disposal through your organization's Environmental Health and Safety (EHS) department.
- Do not dispose of this chemical waste down the drain or in regular trash.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of laboratory chemical waste like **CP-533,536 metabolite M21**.



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Figure 1. Decision workflow for laboratory chemical waste disposal.

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References

- 1. Evatanepag (CP-533536) | PGE2 agonist | CAS 223488-57-1 | Buy Evatanepag (CP-533536) from Supplier InvivoChem [invivochem.com]

- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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